

# ML204 Hydrochloride: A Technical Guide to Solubility for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	ML204 hydrochloride	
Cat. No.:	B609123	Get Quote

#### For Immediate Release

This technical guide provides an in-depth analysis of the solubility of **ML204 hydrochloride** in dimethyl sulfoxide (DMSO) and water, targeted at researchers, scientists, and professionals in drug development. ML204 is a potent and selective inhibitor of the Transient Receptor Potential Canonical 4 and 5 (TRPC4 and TRPC5) channels, making it a valuable tool in pharmacological research.[1] Understanding its solubility is critical for the accurate preparation of stock solutions and experimental assays.

# **Quantitative Solubility Data**

The solubility of a compound is a fundamental physicochemical property that dictates its handling and application in research. The following table summarizes the available quantitative data for the solubility of **ML204 hydrochloride** in DMSO and water.



Solvent	Solubility	Molar Concentration (approx.)	Notes
Water	≥ 30 mg/mL[2]	≥ 114.16 mM	Saturation was not reached at this concentration.
DMSO	Not explicitly quantified for hydrochloride. Estimated for similar HCl salts: ~15-20 mg/mL.	~57-76 mM	The free base, ML204, is soluble in DMSO at 22.63 mg/mL (100 mM). ML204 hydrochloride is readily dissolved in DMSO to prepare stock solutions for in vivo and in vitro studies.

# **Experimental Protocols for Solubility Determination**

A precise and reproducible protocol is essential for determining the solubility of a compound. The following outlines a general and robust methodology based on the widely accepted shake-flask method, which can be adapted for **ML204 hydrochloride**.

## **Objective:**

To determine the equilibrium solubility of **ML204 hydrochloride** in both water and DMSO at a controlled temperature.

### **Materials:**

- ML204 hydrochloride (powder form)
- Dimethyl sulfoxide (DMSO), analytical grade
- · Deionized water, high-purity



- · Thermostatic shaker or incubator
- Analytical balance
- Microcentrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and UV detector
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

#### **Procedure:**

- Preparation of Supersaturated Solutions:
  - Accurately weigh an excess amount of ML204 hydrochloride into separate vials for each solvent (water and DMSO).
  - Add a known volume of the respective solvent to each vial. The amount of solid should be sufficient to ensure that undissolved particles remain after equilibration.
- · Equilibration:
  - Seal the vials to prevent solvent evaporation.
  - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25°C or 37°C).
  - Agitate the samples for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw an aliquot of the supernatant using a pipette.



 Filter the aliquot through a 0.22 μm syringe filter to remove any undissolved particles. This step is crucial to avoid overestimation of solubility.

#### Analysis:

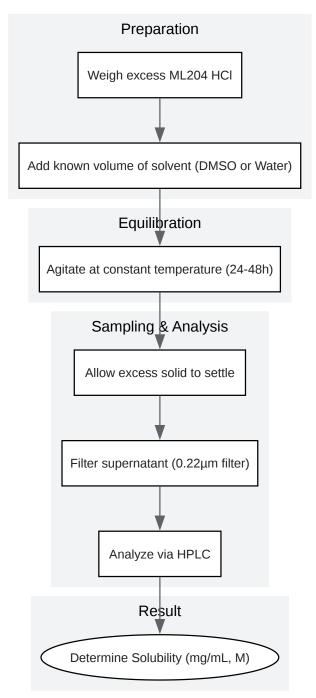
- Prepare a series of standard solutions of ML204 hydrochloride of known concentrations in the respective solvent.
- Analyze the filtered sample and the standard solutions using a validated HPLC method.
- Construct a calibration curve from the standard solutions.
- Determine the concentration of ML204 hydrochloride in the filtered sample by interpolating from the calibration curve.
- Data Reporting:
  - Express the solubility in mg/mL and molarity (M).
  - Report the temperature at which the solubility was determined.

# **Visualizing Key Processes**

To further elucidate the context of **ML204 hydrochloride**'s application and the methodology for its characterization, the following diagrams are provided.



#### Experimental Workflow for Solubility Determination



Click to download full resolution via product page

Caption: Workflow for determining ML204 HCl solubility.



**ML204 hydrochloride** exerts its pharmacological effect by inhibiting TRPC4 and TRPC5 channels, which can be activated by G-protein coupled receptors (GPCRs) linked to either Gq/11 or Gi/o signaling pathways.

# Gq/11 Pathway Gq/11-coupled GPCR Gi/o Pathway Gi/o-coupled GPCR ML204 Hydrochloride TRPC4/TRPC5 Channel

ML204 Inhibition of TRPC4/5 Signaling Pathways

Click to download full resolution via product page

Caption: ML204 inhibits TRPC4/5 channel activation.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References







- 1. ML204 hydrochloride Datasheet DC Chemicals [dcchemicals.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [ML204 Hydrochloride: A Technical Guide to Solubility for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609123#ml204-hydrochloride-solubility-in-dmso-and-water]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com